

Grandlure III chemical structure and properties

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Compound of Interest

Compound Name: *Grandlure III*

Cat. No.: *B1616459*

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An In-depth Technical Guide to Grandlure III

Grandlure III, a key component of the boll weevil aggregation pheromone, plays a critical role in the management of this significant agricultural pest. This technical guide provides a comprehensive overview of its chemical structure, properties, and biological function for researchers, scientists, and drug development professionals.

Chemical Identity and Structure

Grandlure III is the common name for (2Z)-2-(3,3-dimethylcyclohexylidene)acetaldehyde. It is one of four stereoisomeric compounds that constitute "grandlure," the synthetic pheromone that mimics the natural attractant of the male boll weevil (*Anthonomus grandis*).^[1] The Z configuration at the exocyclic double bond is a crucial feature for its biological activity.

Table 1: Chemical Identifiers for **Grandlure III**

Identifier	Value
IUPAC Name	(2Z)-2-(3,3-dimethylcyclohexylidene)acetaldehyde
Synonyms	(Z)-(3,3-Dimethyl)-cyclohexylideneacetaldehyde, cis-3,3-Dimethyl-Δ1,α-cyclohexaneacetaldehyde
CAS Number	26532-24-1
Molecular Formula	C ₁₀ H ₁₆ O
Molecular Weight	152.23 g/mol
InChI	InChI=1S/C10H16O/c1-10(2)6-3-4-9(8-10)5-7-11/h5,7H,3-4,6,8H2,1-2H3/b9-5-
InChIKey	TYHKWUGMKWVPDI-UITAMQMPSA-N
SMILES	<chem>CC1(C)CCC/C(=C\C=O)/C1</chem>

Physicochemical Properties

The physicochemical properties of **Grandlure III** are essential for its formulation and delivery in agricultural applications. While some experimental data is available for the grandlure mixture, properties for pure **Grandlure III** are often computed.

Table 2: Physicochemical Properties of **Grandlure III**

Property	Value	Source/Type
Appearance	Colorless to pale yellow liquid (as part of Grandlure mixture)	Ashland
Boiling Point	226.6 ± 9.0 °C (at 760 Torr)	Predicted
Density	0.955 ± 0.06 g/cm ³ (at 20 °C)	Predicted
Flash Point	95.6 ± 11.0 °C	Predicted
Solubility in Water	<1% at 25°C (for Grandlure mixture)	Ashland
logP (Octanol/Water Partition Coefficient)	2.4	Computed by XLogP3
Kovats Retention Index (polar column)	1799	NIST Mass Spectrometry Data Center

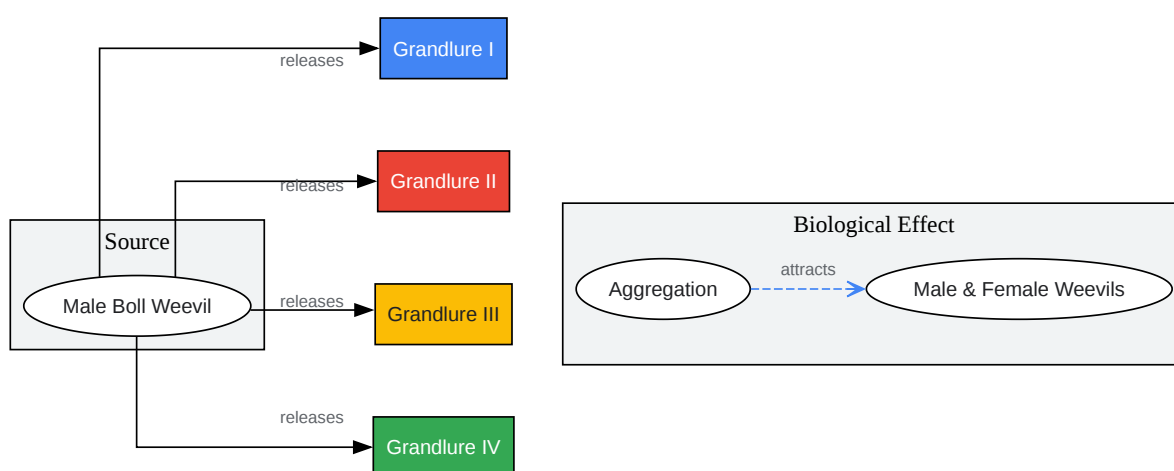
Biological Function: The Grandlure Pheromone Complex

Grandlure III does not act alone; it is a crucial component of a four-part pheromone blend that functions as an aggregation pheromone for several species of weevils, most notably the cotton boll weevil (*Anthonomus grandis*) and the cranberry weevil (*Anthonomus musculus*).^[2] Male boll weevils, upon finding a suitable host plant like cotton, release this pheromone to attract both males and females to the location, leading to feeding and mating.^[2]

The complete Grandlure blend consists of:

- Grandlure I: (1R,2S)-(+)-cis-1-Methyl-2-(1-methylethenyl)cyclobutaneethanol
- Grandlure II: (Z)-2-(3,3-Dimethylcyclohexylidene)ethanol
- **Grandlure III:** (Z)-(3,3-Dimethylcyclohexylidene)acetaldehyde
- Grandlure IV: (E)-(3,3-Dimethylcyclohexylidene)acetaldehyde

Grandlure III and IV are geometric isomers, differing in the stereochemistry around the exocyclic double bond.[1]



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Composition and function of the Grandlure pheromone complex.

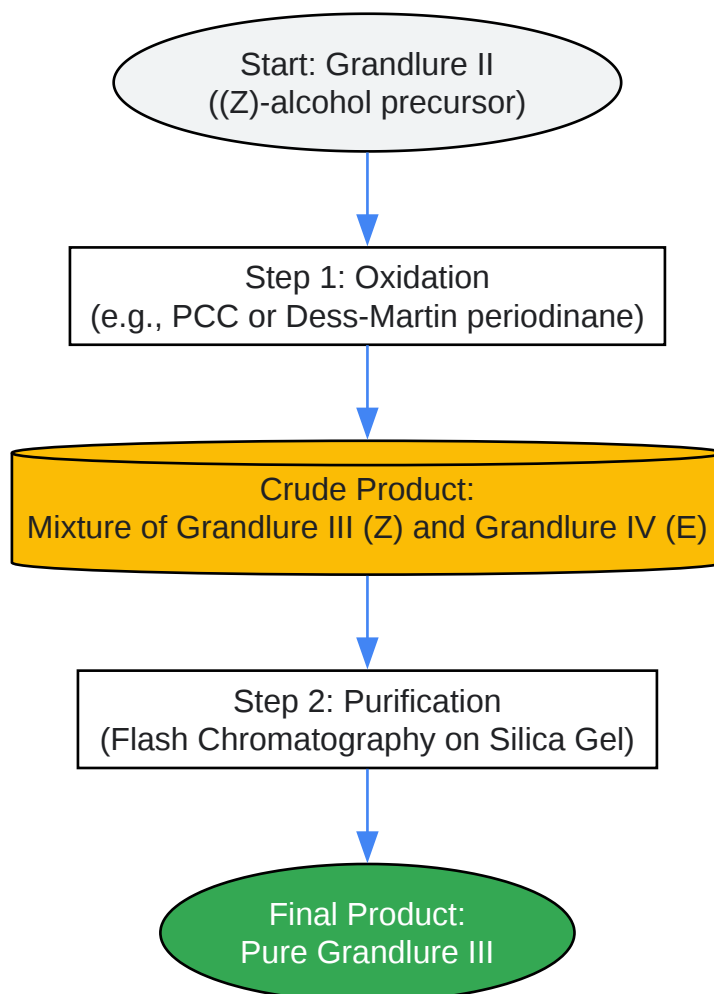
Experimental Protocols and Synthesis

Detailed, step-by-step experimental protocols for the synthesis of **Grandlure III** are not readily available in public literature. However, the general synthetic strategy involves the oxidation of the corresponding alcohol precursor, (Z)-2-(3,3-dimethylcyclohexylidene)ethanol (Grandlure II).

General Synthesis and Purification Workflow

A common method for this type of transformation is the use of mild oxidizing agents to convert the primary alcohol to an aldehyde without over-oxidation to a carboxylic acid.[2] Reagents such as pyridinium chlorochromate (PCC) or Dess-Martin periodinane are suitable for this purpose.[2] Following the oxidation, the resulting mixture, which may contain both the (Z) and (E) isomers (**Grandlure III** and Grandlure IV), requires purification. Flash chromatography on

silica gel is an effective technique for separating these geometric isomers to yield pure **Grandlure III**.^[2]



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Generalized workflow for the synthesis and purification of **Grandlure III**.

Spectroscopic Data

While databases like the NIST WebBook indicate the availability of mass spectrometry data for **Grandlure III**, the detailed spectral information (i.e., m/z values and relative intensities) is not provided in the search results.^[3] Similarly, specific, experimentally-derived NMR and IR spectra for **Grandlure III** are not readily available in the public domain. For definitive structural confirmation and purity assessment, researchers would need to acquire these spectra on their own samples and compare them with data from authenticated standards or published literature if available.

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